

# An In-Depth Technical Guide to the Purification of Strontium-85 Chloride

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## Compound of Interest

Compound Name: *Strontium-85*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the established methods for the purification of **Strontium-85** (Sr-85) chloride, a critical radionuclide in various research and medical applications. The focus is on providing detailed, actionable protocols and comparative data to aid in the selection and implementation of the most suitable purification strategy. Sr-85 is typically produced via the proton or deuteron bombardment of a rubidium (Rb) target, necessitating robust purification methods to separate the desired radionuclide from the bulk target material and other potential impurities. The primary purification techniques discussed are ion exchange chromatography, precipitation, and solvent extraction.

## Overview of Purification Methods

The choice of purification method for **Strontium-85** chloride depends on several factors, including the scale of production, the required final purity, the available equipment, and the chemical form of the target and product. Each method offers distinct advantages and disadvantages in terms of selectivity, capacity, speed, and the generation of radioactive waste.

Ion Exchange Chromatography is a highly effective and widely used method for the purification of Sr-85. It offers excellent separation of strontium from rubidium and other metallic impurities. The use of strontium-selective resins, such as Eichrom's Sr Resin, has become a standard practice due to its high affinity for strontium in nitric acid media.<sup>[1][2]</sup>

Precipitation methods are classical radiochemical techniques that can be employed for the separation of Sr-85. These methods are often used for initial bulk separation or when specialized chromatography resins are unavailable. Common precipitation techniques involve the formation of insoluble strontium salts, such as strontium nitrate or strontium carbonate.[3][4]

Solvent Extraction provides another viable route for the purification of Sr-85. This technique relies on the differential solubility of strontium complexes in immiscible liquid phases. Crown ethers have shown particular promise as selective extractants for strontium.[5][6]

## Ion Exchange Chromatography

Ion exchange chromatography is the most prevalent method for achieving high-purity **Strontium-85** chloride. The process generally involves dissolving the irradiated rubidium chloride target, loading the solution onto a chromatography column packed with a strontium-selective resin, washing away impurities, and finally eluting the purified Sr-85.

## Experimental Protocol: Two-Step Ion Exchange Purification

This protocol is based on a well-established procedure for the separation of Sr-85 from an irradiated rubidium chloride target.[7] It employs a primary separation using a strontium-selective extraction resin followed by a secondary clean-up on a cation exchange resin.

Materials and Reagents:

- Irradiated Rubidium Chloride (RbCl) target
- Deionized water
- 8 M Nitric Acid ( $\text{HNO}_3$ )
- 0.05 M Nitric Acid ( $\text{HNO}_3$ )
- Concentrated Hydrochloric Acid (HCl)
- 0.1 M Hydrochloric Acid (HCl)
- 3 M Hydrochloric Acid (HCl)

- 6 M Hydrochloric Acid (HCl)
- Sr Resin (Eichrom, 100-150 mesh)
- Dowex 50W-X8 resin (200-400 mesh)
- Chromatography columns (e.g., 5 mm internal diameter)
- Glassware (beakers, flasks)
- Hot plate/evaporation unit
- Gamma-ray spectrometer with a calibrated Germanium detector

Procedure:

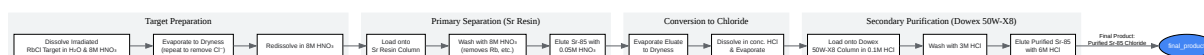
- Target Dissolution:
  - Dissolve the irradiated RbCl target in 2 mL of deionized water.
  - Add 2 mL of 8 M HNO<sub>3</sub> to the solution.
  - Evaporate the solution almost to dryness to remove chloride ions.
  - Re-dissolve the residue in 2 mL of 8 M HNO<sub>3</sub> and evaporate to dryness again.
  - Finally, dissolve the residue in 4 mL of 8 M HNO<sub>3</sub>.
- Primary Separation on Sr Resin:
  - Prepare a column (e.g., 5 mm ID x 50 mm height) packed with Sr Resin.
  - Pre-condition the column with 8 M HNO<sub>3</sub>.
  - Load the dissolved target solution onto the column.
  - Wash the column with 12 mL of 8 M HNO<sub>3</sub> to elute the bulk rubidium and other impurities. The rubidium can be traced by the presence of co-produced <sup>84</sup>Rb and <sup>86</sup>Rb.[7]

- Elute the purified Sr-85 from the column using 8 mL of 0.05 M HNO<sub>3</sub>.
- Conversion to Chloride Form:
  - Evaporate the eluent containing Sr-85 to dryness.
  - Dissolve the residue in 1 mL of concentrated HCl.
  - Evaporate the solution almost to dryness.
- Secondary Purification on Cation Exchange Resin:
  - Dissolve the residue from the previous step in 2 mL of 0.1 M HCl.
  - Prepare a column (e.g., 5 mm ID x 40 mm height) packed with Dowex 50W-X8 resin.
  - Pre-condition the column with 0.1 M HCl.
  - Load the Sr-85 solution onto the column.
  - Wash the column with 3 M HCl to remove any remaining impurities.
  - Elute the final purified **Strontium-85** chloride using 6 M HCl.
- Final Formulation:
  - The final eluate containing the purified Sr-85 in 6 M HCl can be evaporated and reconstituted in a desired concentration of hydrochloric acid (e.g., 0.1 N HCl) for final use.

## Quantitative Data for Ion Exchange Chromatography

Parameter	Value	Reference
Resin Type	Eichrom Sr Resin (primary), Dowex 50W-X8 (secondary)	[7]
Loading Condition	8 M HNO <sub>3</sub>	[1][7]
Elution Condition (Sr Resin)	0.05 M HNO <sub>3</sub> or deionized water	[1][7]
Elution Condition (Dowex 50W-X8)	6 M HCl	[7]
Chemical Yield	~89%	[7]
Radionuclidic Purity	> 99%	[7]
Sr Resin Capacity	~12 mg of Sr per 2 mL column	[1]
Recovery from High Ca Matrix	Quantitative up to 320 mg Ca on a 2 mL column	[1]

## Workflow Diagram for Ion Exchange Purification of Sr-85



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### Ion Exchange Purification Workflow for Sr-85

## Precipitation Methods

Precipitation offers a simpler, albeit potentially less selective, method for the purification of **Strontium-85**. This can be particularly useful for an initial separation of the bulk of the target material.

## Strontium Carbonate Precipitation

This method relies on the precipitation of strontium as strontium carbonate ( $\text{SrCO}_3$ ) from an aqueous solution, leaving the more soluble rubidium salts in the supernatant.

### Materials and Reagents:

- Dissolved irradiated RbCl target solution
- Sodium Carbonate ( $\text{Na}_2\text{CO}_3$ ) solution (e.g., 2 M)
- Deionized water
- Centrifuge and centrifuge tubes
- pH meter or indicator paper
- Hydrochloric acid for redissolution

### Procedure:

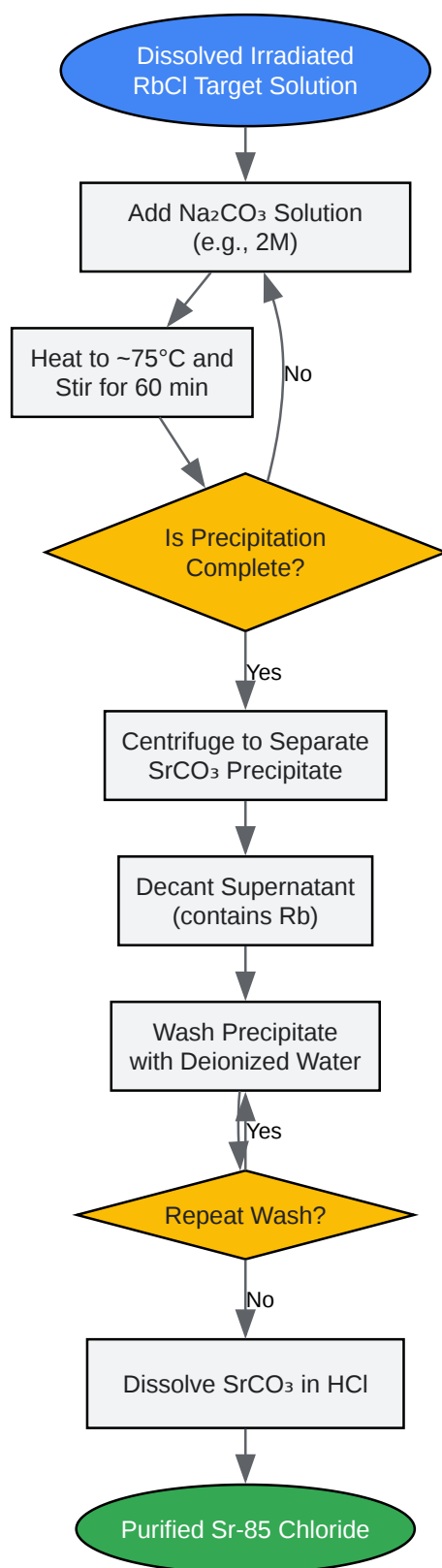
- Dissolution: Dissolve the irradiated RbCl target in deionized water.
- Precipitation:
  - Heat the solution to approximately 75°C.[\[4\]](#)
  - Slowly add 2 M sodium carbonate solution while stirring until precipitation is complete. An excess of carbonate will help to ensure complete precipitation of strontium.
  - Maintain the temperature and stirring for a defined period (e.g., 60 minutes) to allow for complete precipitation.[\[4\]](#)
- Separation:
  - Centrifuge the mixture to pellet the strontium carbonate precipitate.
  - Carefully decant the supernatant containing the dissolved rubidium and other soluble impurities.

- Wash the precipitate with deionized water and centrifuge again. Repeat the washing step to remove residual impurities.
- Redissolution:
  - Dissolve the purified strontium carbonate precipitate in a minimal amount of hydrochloric acid to form **Strontium-85** chloride.

## Quantitative Data for Strontium Carbonate Precipitation

Parameter	Value/Range	Reference
Precipitating Agent	Sodium Carbonate ( $\text{Na}_2\text{CO}_3$ )	[4]
Temperature	$\sim 75^\circ\text{C}$	[4]
Precipitation Time	60 minutes	[4]
Recovery Yield	Up to 97.1%	[4]
Separation Efficiency (Sr/Rb)	Sr/Rb concentration ratios of 50,000 to 150,000 achievable with repeated precipitations.	[8]

## Logical Diagram for Precipitation Purification



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Decision Flow for Sr-85 Carbonate Precipitation



## Solvent Extraction

Solvent extraction can be an effective method for the separation of Sr-85, particularly in systems where ion exchange is not feasible. The use of crown ethers as selective complexing agents for strontium is a key aspect of this technique.

## Experimental Protocol: Crown Ether-Based Solvent Extraction

This protocol provides a general framework for the solvent extraction of Sr-85 from an aqueous solution.

### Materials and Reagents:

- Aqueous solution of irradiated RbCl target in dilute nitric acid.
- Organic phase: A solution of a crown ether (e.g., dicyclohexano-18-crown-6, DCH18C6) in a suitable organic solvent (e.g., a mixture of 1,2-dichloroethane and an ionic liquid).[9]
- Stripping solution: Dilute nitric acid or deionized water.
- Separatory funnels.
- Vortex mixer or shaker.

### Procedure:

- Extraction:
  - Place the aqueous phase containing Sr-85 and the organic phase in a separatory funnel.
  - Shake vigorously for a set period (e.g., 15 minutes) to ensure equilibrium is reached.[9]
  - Allow the phases to separate.
  - Collect the organic phase, which now contains the Sr-85-crown ether complex.
- Scrubbing (Optional):

- The organic phase can be washed with a fresh aqueous solution to remove any co-extracted impurities.
- Stripping:
  - Contact the loaded organic phase with the stripping solution in a clean separatory funnel.
  - Shake vigorously to transfer the Sr-85 back into the aqueous phase.
  - Collect the aqueous phase containing the purified Sr-85.
- Final Formulation:
  - The aqueous phase can be further processed, for example, by evaporation and redissolution in hydrochloric acid to obtain **Strontium-85** chloride.

## Quantitative Data for Solvent Extraction

Parameter	Value/Range	Reference
Extractant	Dicyclohexano-18-crown-6 (DCH18C6)	[9]
Organic Solvent	1,2-dichloroethane and ionic liquid mixture	[9]
Stripping Agent	2.5 M $\text{NH}_4\text{NO}_3$	[9]
Single Extraction Efficiency	Up to 93.63% for Rubidium (indicating potential for Sr separation)	[9]

## Quality Control and Radionuclidic Purity Assessment

The final step in the purification process is to ensure the quality of the **Strontium-85** chloride solution. The primary quality control measure is the determination of radionuclidic purity.

## Gamma-Ray Spectrometry

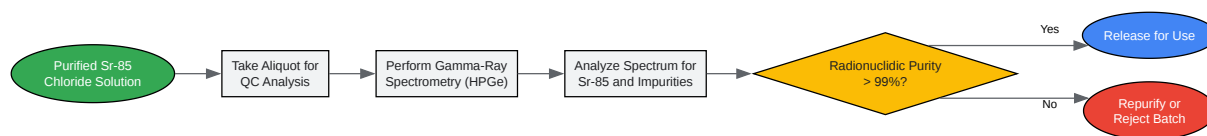
Gamma-ray spectrometry is the most effective method for identifying and quantifying gamma-emitting radionuclidic impurities.[10]

Procedure:

- A sample of the purified **Strontium-85** chloride is placed in a calibrated gamma-ray spectrometer equipped with a high-purity germanium (HPGe) detector.
- The gamma-ray spectrum is acquired for a sufficient time to obtain good counting statistics.
- The spectrum is analyzed to identify the characteristic gamma-ray peaks of Sr-85 (514 keV).
- The spectrum is also carefully examined for the presence of gamma peaks from potential impurities, such as isotopes of rubidium (e.g.,  $^{84}\text{Rb}$ ,  $^{86}\text{Rb}$ ) or other activation products from the target and its contaminants.[7]
- The activity of each identified radionuclide is quantified based on its peak area, the detector efficiency at that energy, and the gamma-ray emission probability.
- The radionuclidic purity is calculated as the percentage of the total activity that is due to Sr-85.

A radionuclidic purity of greater than 99% is typically required for research and medical applications.[7]

## Workflow for Quality Control



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Quality Control Workflow for Sr-85 Chloride

## Conclusion

The purification of **Strontium-85** chloride is a critical process that requires careful selection and execution of appropriate methods. Ion exchange chromatography using strontium-selective resins offers a highly efficient and reliable method for producing high-purity Sr-85. Precipitation and solvent extraction methods provide viable alternatives, particularly for initial separation steps. Rigorous quality control, primarily through gamma-ray spectrometry, is essential to ensure the final product meets the required specifications for its intended application. This guide provides the foundational knowledge and detailed protocols to enable researchers and professionals to successfully purify **Strontium-85** chloride.

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Phone: (601) 213-4426  
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